

Proper Disposal of D-Methionine-N-fmoc-d3: A Step-by-Step Guide

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Compound of Interest

Compound Name: *D-Methionine-N-fmoc-d3*

Cat. No.: *B12415456*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **D-Methionine-N-fmoc-d3**, a deuterated and Fmoc-protected amino acid. While **D-Methionine-N-fmoc-d3** is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), proper disposal procedures are still necessary to ensure laboratory safety and environmental protection.^[1]

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **D-Methionine-N-fmoc-d3** with appropriate care to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE): When handling **D-Methionine-N-fmoc-d3** for disposal, personnel should, at a minimum, wear the following Level D protection:

- Safety glasses or goggles to protect from potential splashes.
- Standard laboratory coat to prevent skin contact.
- Chemical-resistant gloves (e.g., nitrile) to protect hands.

In situations where dust generation is possible, additional respiratory protection such as a dust mask or working in a fume hood is recommended.

Spill Management: In the event of a spill, avoid creating dust. Gently sweep the solid material and collect it in a suitable, labeled container for disposal. Ensure the area is then cleaned with an appropriate solvent and wiped down.

Step-by-Step Disposal Protocol

The recommended method for the disposal of **D-Methionine-N-fmoc-d3** is through a licensed professional waste disposal service.^[1] Adherence to this protocol ensures compliance with environmental regulations and laboratory safety standards.

1. **Waste Identification and Segregation:** Proper segregation of chemical waste is a critical first step.

- Do not mix **D-Methionine-N-fmoc-d3** with hazardous waste streams such as flammable solvents, corrosive materials, or reactive chemicals.
- It should be categorized as non-hazardous solid chemical waste.
- If it is dissolved in a solvent, the entire solution must be characterized and disposed of based on the hazards of the solvent.

2. **Waste Accumulation and Containerization:**

- Collect waste **D-Methionine-N-fmoc-d3** in a designated, well-labeled container.
- The container must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid to prevent spills and contamination.
- The label should clearly state "Waste **D-Methionine-N-fmoc-d3**" and include the approximate quantity.

3. **Storage of Waste:**

- Store the waste container in a designated satellite accumulation area within the laboratory.
- This area should be away from general laboratory traffic and clearly marked as a waste storage area.

- Ensure that the storage location prevents the container from tipping over or being damaged.

4. Arranging for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional chemical waste disposal service to arrange for pickup.
- Provide them with an accurate description of the waste, including its identity and quantity.
- Follow their specific instructions for packaging and preparing the waste for transport.

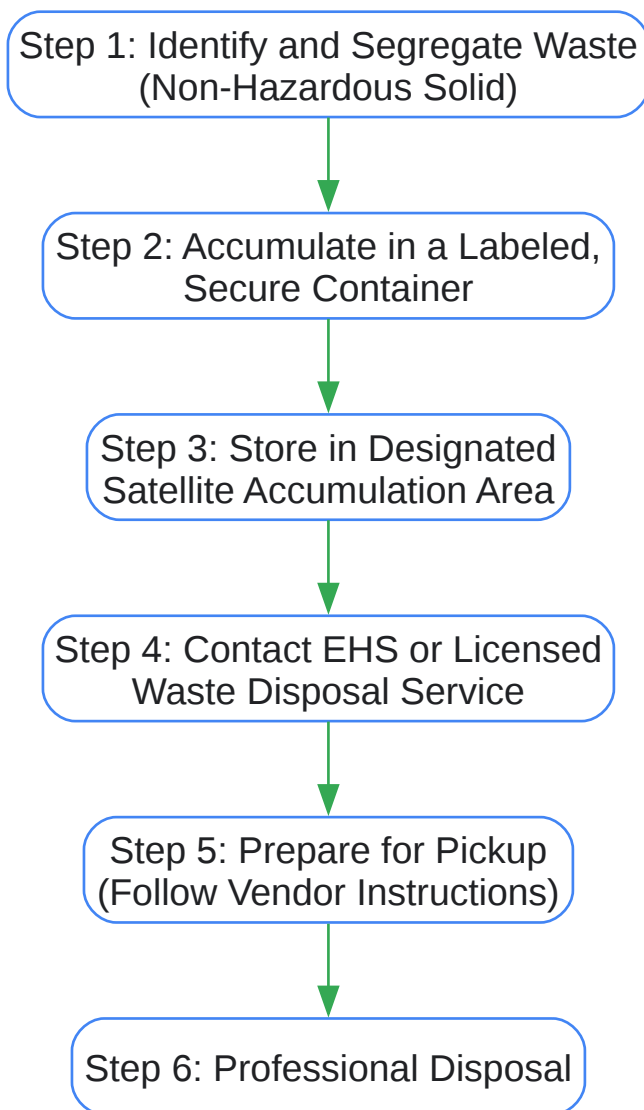
Quantitative Data Summary

For laboratory inventory and waste management purposes, the following information for **D-Methionine-N-fmoc-d3** is provided:

| Property | Value |
|---------------------------|--|
| Molecular Formula | C ₂₀ H ₁₈ D ₃ NO ₄ S |
| CAS Number | 502692-58-2 (for L-isomer, often used interchangeably for disposal)[1] |
| Physical State | Solid[1] |
| GHS Hazard Classification | Not a hazardous substance[1] |

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **D-Methionine-N-fmoc-d3**.

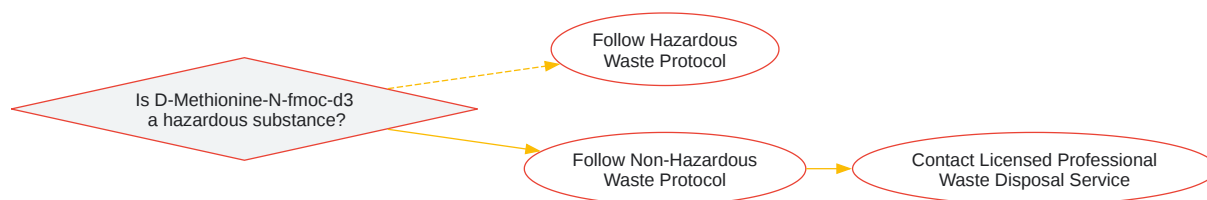


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Caption: Disposal workflow for **D-Methionine-N-fmoc-d3**.

Decision Pathway for Disposal

This diagram outlines the decision-making process for the proper disposal route of **D-Methionine-N-fmoc-d3**.



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Caption: Decision pathway for **D-Methionine-N-fmoc-d3** disposal.

By following these procedures, laboratory personnel can ensure the safe and compliant disposal of **D-Methionine-N-fmoc-d3**, contributing to a secure and environmentally responsible research environment. Always consult your institution's specific waste management policies and the Safety Data Sheet for the most current and detailed information.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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